

A Technical Guide to the Solubility of 6-(Dimethylamino)nicotinaldehyde in Organic Solvents

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Compound of Interest

Compound Name: **6-(Dimethylamino)nicotinaldehyde**

Cat. No.: **B137783**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **6-(Dimethylamino)nicotinaldehyde**, a key building block in medicinal chemistry and drug development. Due to the limited availability of public quantitative solubility data, this document focuses on predicting its solubility based on molecular structure and provides detailed experimental protocols for its empirical determination. Furthermore, this guide includes a plausible synthetic route for the compound, complete with a workflow diagram and methodology. This document aims to equip researchers with the necessary theoretical and practical knowledge to effectively utilize **6-(Dimethylamino)nicotinaldehyde** in their work.

Introduction

6-(Dimethylamino)nicotinaldehyde is a substituted pyridine derivative featuring a dimethylamino group at the 6-position and an aldehyde at the 3-position. This unique arrangement of functional groups makes it a valuable intermediate in the synthesis of a wide range of biologically active molecules. The dimethylamino group can enhance aqueous solubility and metabolic stability, while the reactive aldehyde group serves as a versatile handle for further chemical modifications. A thorough understanding of its solubility in various organic

solvents is paramount for its effective use in chemical synthesis, purification, formulation, and screening.

Physicochemical Properties

A summary of the key physicochemical properties of **6-(Dimethylamino)nicotinaldehyde** is provided in the table below. This information is crucial for designing experiments and developing handling procedures.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₀ N ₂ O	[1] [2]
Molecular Weight	150.18 g/mol	[1] [2]
Appearance	Solid	[1]
Melting Point	57-59 °C	[3]
CAS Number	149805-92-5	[2]

Predicted Solubility Profile

Based on the principle of "like dissolves like," the molecular structure of **6-(Dimethylamino)nicotinaldehyde** allows for a qualitative prediction of its solubility in different classes of organic solvents.

- Polar Protic Solvents (e.g., Methanol, Ethanol): The nitrogen atom of the pyridine ring, the nitrogen of the dimethylamino group, and the oxygen atom of the aldehyde can act as hydrogen bond acceptors. Therefore, moderate to good solubility is expected in polar protic solvents.
- Polar Aprotic Solvents (e.g., DMSO, DMF, Acetonitrile): The overall polarity of the molecule suggests good solubility in polar aprotic solvents, which can engage in dipole-dipole interactions.
- Nonpolar Solvents (e.g., Hexane, Toluene): The presence of polar functional groups will likely limit its solubility in nonpolar solvents. However, the aromatic pyridine ring may contribute to minimal solubility.

Quantitative Solubility Data

As of the writing of this guide, specific quantitative solubility data for **6-(Dimethylamino)nicotinaldehyde** in various organic solvents is not readily available in public literature. Researchers are encouraged to determine this data experimentally. The following table is provided as a template for recording experimentally determined solubility values.

Solvent	Temperature (°C)	Solubility (g/L)	Solubility (mol/L)
Methanol	25		
Ethanol	25		
Isopropanol	25		
Acetone	25		
Acetonitrile	25		
Dichloromethane	25		
Ethyl Acetate	25		
Tetrahydrofuran (THF)	25		
Dimethyl Sulfoxide (DMSO)	25		
N,N-Dimethylformamide (DMF)	25		
Toluene	25		
Hexane	25		

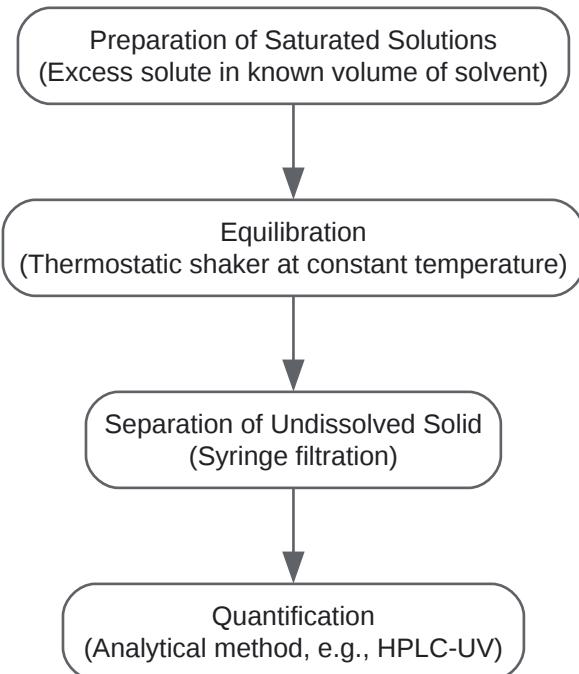
Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **6-(Dimethylamino)nicotinaldehyde**.

Materials and Equipment

- **6-(Dimethylamino)nicotinaldehyde**
- Selected organic solvents (analytical grade)
- Analytical balance
- Vials with screw caps
- Thermostatic shaker
- Syringes and syringe filters (e.g., 0.22 μ m PTFE)
- Volumetric flasks
- A validated analytical instrument (e.g., HPLC-UV or UV-Vis spectrophotometer)

Experimental Workflow



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Caption: Experimental workflow for solubility determination.

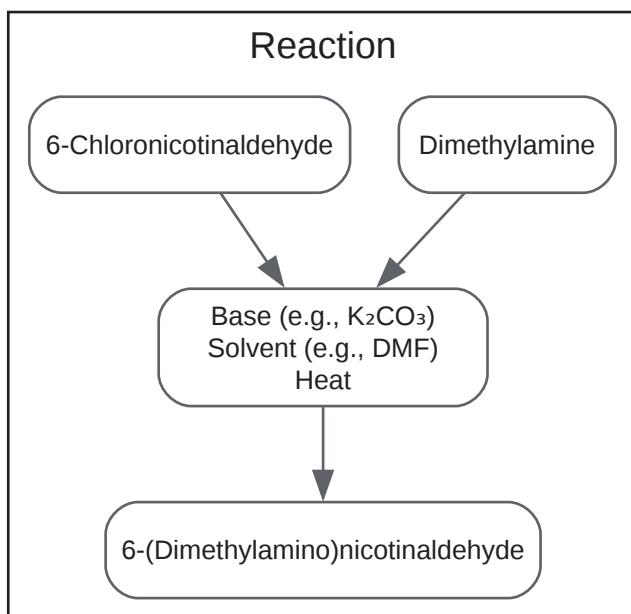
Step-by-Step Procedure

- Preparation of Saturated Solutions: Add an excess amount of **6-(Dimethylamino)nicotinaldehyde** to a series of vials. The amount should be sufficient to ensure undissolved solid remains after equilibration. Accurately add a known volume (e.g., 2.0 mL) of the selected organic solvent to each vial.
- Equilibration: Securely cap the vials and place them in a thermostatic shaker set to a constant temperature (e.g., 25 °C). Agitate the samples for a sufficient period to reach equilibrium (e.g., 24-48 hours).
- Separation of Undissolved Solid: After equilibration, allow the vials to stand undisturbed to let the excess solid settle. Carefully withdraw a sample of the supernatant using a syringe and immediately pass it through a syringe filter to remove any remaining solid particles.
- Quantification: Accurately dilute the clear filtrate with the same solvent to bring the concentration within the linear range of the analytical method. Determine the concentration of **6-(Dimethylamino)nicotinaldehyde** in the diluted sample using a pre-validated analytical method.

Synthesis of **6-(Dimethylamino)nicotinaldehyde**

A plausible and efficient method for the synthesis of **6-(Dimethylamino)nicotinaldehyde** involves a nucleophilic aromatic substitution reaction starting from the commercially available 6-chloronicotinaldehyde.

Synthetic Workflow



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